

# Application Notes and Protocols: "Weedmaster" Herbicide Spray Drift Analysis and Mitigation

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## Compound of Interest

Compound Name: **Weedmaster**

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Document ID: ANP-WMSD-2025 Version: 1.0 Audience: Researchers, Agricultural Scientists, and Environmental Professionals

## Introduction

"**Weedmaster**" is a trade name for a line of herbicides used to control a wide spectrum of broadleaf weeds.<sup>[1][2]</sup> Formulations of **Weedmaster** primarily contain the active ingredients dicamba and 2,4-dichlorophenoxyacetic acid (2,4-D), both of which are auxinic herbicides.<sup>[1][2]</sup> <sup>[3]</sup> Other formulations may contain glyphosate.<sup>[4][5]</sup> These active ingredients, particularly dicamba and 2,4-D, are effective but can be susceptible to off-target movement, commonly known as spray drift.<sup>[3][6]</sup>

Spray drift is the movement of a pesticide through the air away from the intended target. It occurs primarily in two forms:

- Particle Drift: The physical movement of liquid spray droplets by wind.<sup>[3][7]</sup> Smaller droplets are more susceptible to being carried long distances.<sup>[7]</sup>
- Vapor Drift (Volatility): The movement of a pesticide as a gas or vapor after it has been deposited on the target surface.<sup>[3][6]</sup> This is influenced by temperature and the chemical properties of the herbicide formulation.<sup>[6]</sup>

Recent studies have highlighted that tank-mixing herbicides can alter drift potential. For instance, adding glyphosate to a dicamba solution can increase the volatilization of dicamba,

potentially by lowering the pH of the spray mixture.[8][9] Given the potential for damage to sensitive, non-target crops, residential areas, and ecosystems, rigorous analysis and effective mitigation of spray drift are critical.[10][11]

These application notes provide detailed protocols for the analysis of "Weedmaster" spray drift and the evaluation of mitigation techniques, designed for use in research and development settings.

## Section 1: Spray Drift Analysis Protocols

### Protocol 1.1: Field Measurement of Spray Drift Deposition

This protocol outlines a field-based method for quantifying off-target spray drift, adapted from established international standards (e.g., ISO 22866, ASABE S561.1).[12][13]

**Objective:** To quantify the deposition of herbicide at various distances downwind from the application area under specific environmental and application conditions.

**Methodology:**

- **Site Selection:** Choose a flat, open test site with a uniform surface (e.g., bare ground or low-cut grass) and no obstructions that could interfere with airflow.
- **Layout of Collector Lines:**
  - Establish a spray application zone of a defined width and length.
  - Place multiple drift collector lines perpendicular to the direction of the spray path, extending downwind from the edge of the application zone.[13]
  - Collectors should be placed at logarithmic or fixed intervals (e.g., 1m, 2.5m, 5m, 10m, 20m, 50m, 100m) to capture the deposition curve.
- **Sample Collectors:**
  - Use artificial collectors such as water-sensitive paper, Mylar sheets, or petri dishes containing a trapping medium. For quantitative analysis, a fluorescent tracer dye is often

added to the spray tank, and collectors like filter paper or glass fiber filters are used.[14]

- Bioindicator plants (sensitive species) can also be placed at each station to assess biological drift effects.[15]
- Meteorological Monitoring:
  - An on-site weather station is required.[13][16]
  - Continuously record wind speed and direction, temperature, and relative humidity at boom height throughout the application.[13][17] Measurements should be taken upwind of the spray area.
- Spray Application:
  - Prepare the spray solution in a calibrated sprayer, adding a fluorescent tracer if quantitative analysis is desired.
  - Conduct the application according to a predefined plan, documenting all parameters: nozzle type, pressure, boom height, and ground speed.[18]
- Sample Collection and Analysis:
  - Immediately after the spray cloud has passed, carefully collect the samples to prevent contamination.
  - If using a tracer, wash the collectors with a known volume of solvent (e.g., deionized water or alcohol).
  - Analyze the rinsate using a fluorometer to determine the amount of tracer deposited per unit area.[14]
  - Convert the tracer concentration to herbicide deposition based on the tank mix ratio.
- Data Reporting:
  - Report drift deposition as a percentage of the application rate at each downwind distance.

- Compile a complete record of the meteorological conditions and application parameters for each test run.[17]

## Protocol 1.2: Wind Tunnel Analysis of Droplet Size Spectra

This protocol describes a controlled laboratory method for characterizing the droplet size distribution of a spray solution, following standards such as ASABE S572.1.[12][19]

Objective: To measure the droplet size spectrum produced by specific nozzle and pressure combinations to predict their drift potential.

Methodology:

- Equipment: A low-speed wind tunnel equipped with a laser diffraction or laser imaging system.[14][19]
- Test Conditions:
  - Set the wind tunnel to a specific air speed that simulates field application conditions (e.g., 5 to 40 km/h for ground applications).[18]
  - Maintain and record ambient temperature and humidity.[19]
- Nozzle Setup:
  - Mount the test nozzle in the wind tunnel, ensuring the spray is released perpendicular to the laser beam.
  - Set the spray pressure accurately using a calibrated pressure gauge.[19]
- Spray Liquid: Use water or the specific herbicide tank mix for the test.[20] The properties of the liquid can affect atomization.
- Data Acquisition:
  - Activate the sprayer and the laser analysis system.

- The instrument measures the size of thousands of droplets passing through the laser beam.
- Perform multiple measurement runs for each nozzle/pressure combination to ensure repeatability.
- Data Analysis and Key Metrics:
  - The system software generates a droplet size distribution.
  - Report key metrics that are indicative of drift potential:[20][21]
    - $D_{V50}$  (Volume Median Diameter, VMD): The droplet diameter at which 50% of the spray volume is contained in smaller droplets. Larger VMDs generally indicate lower drift potential.[20]
    - % Volume  $< 100 \mu\text{m}$  (V100): The percentage of the spray volume comprised of fine droplets smaller than 100 micrometers. This is a primary indicator of drift-prone fines. [20]
    - Relative Span (RS): A measure of the uniformity of the droplet sizes. A lower RS indicates a more uniform spray.[21]

## Section 2: Spray Drift Mitigation Techniques and Protocols

Effective drift management involves an integrated approach considering equipment, weather, and chemical formulation.[22]

### Protocol 2.1: Comparative Evaluation of Drift Reduction Technologies (DRTs)

Objective: To quantify the effectiveness of a Drift Reduction Technology (e.g., a new nozzle, adjuvant) compared to a standard reference.

Methodology:

- Establish a Baseline: Select a standard reference nozzle (e.g., a conventional flat-fan nozzle) and application pressure.[20]
- Conduct Wind Tunnel Analysis (as per Protocol 1.2):
  - Measure the droplet size spectrum (VMD, % Volume < 100 µm) for the reference nozzle.
  - Measure the droplet size spectrum for the DRT (e.g., an air-induction nozzle or the reference nozzle with a drift reduction adjuvant added to the tank).[23]
- Calculate Drift Reduction Potential:
  - Compare the % Volume < 100 µm generated by the DRT to the baseline.
  - The percentage reduction in this value is a direct measure of the technology's effectiveness in reducing driftable fines.
- (Optional) Field Validation (as per Protocol 1.1):
  - Conduct a field study comparing downwind deposition from the DRT against the baseline reference. This validates the wind tunnel findings under real-world conditions.

## Best Management Practices (BMPs) for Spray Drift Mitigation

Adherence to the following practices is essential to minimize off-target drift of "Weedmaster" and similar herbicides.

- Monitor Weather Conditions:
  - Wind Speed: Do not spray when wind speeds are below 3 mph (due to unpredictable direction and potential for inversions) or above 10 mph.[24] The ideal range is typically between 3 and 10 mph.[7][24]
  - Wind Direction: Always spray when the wind is blowing away from sensitive areas (e.g., susceptible crops, residential areas, bodies of water).[22]

- Temperature Inversions: Do not spray during a temperature inversion.[24] Inversions are characterized by calm, clear conditions where cool air is trapped near the surface, allowing fine spray droplets to remain suspended and travel long distances.[3]
- Temperature and Humidity: Avoid spraying in high temperatures (>80-85°F) and low humidity, as this increases droplet evaporation, leading to smaller, more drift-prone droplets.[6][24]
- Select Appropriate Application Equipment:
  - Nozzles: Use approved low-drift nozzles, such as air-induction (AI) or venturi types.[7] These nozzles are designed to produce coarser, larger droplets.
  - Pressure: Operate nozzles within the manufacturer's recommended pressure range. Using lower pressures generally produces larger droplets.[7]
  - Boom Height: Keep the spray boom as low as possible while maintaining proper spray pattern overlap to reduce the time droplets are exposed to wind.[24][25]
- Manage the Spray Mixture:
  - Drift Reduction Adjuvants (DRAs): Consider using an approved DRA, which can increase the viscosity of the spray solution and produce larger droplets.[24] However, DRAs are not a substitute for other BMPs.[24]
  - Tank Mixing: Be aware that tank-mixing certain products can increase drift potential. For example, adding glyphosate to dicamba formulations can increase dicamba volatility.[8][9] Always follow label instructions regarding tank-mix partners.[26]
- Establish Buffer Zones:
  - Leave an unsprayed buffer zone between the target area and adjacent sensitive areas. [24] Herbicide labels may specify mandatory buffer distances.[24]

## Section 3: Data Presentation

Quantitative data from drift analysis should be presented clearly for comparison.

Table 1: Example Droplet Size Spectra for Different Nozzle Types (at 40 PSI)

Nozzle Type	Nozzle Model	VMD (D <sub>v50</sub> ) [μm]	% Volume < 100 μm	Relative Span (RS)	Drift Potential Classification
Standard Flat-Fan	XR11003	180	14.5%	1.2	High
Turbo TeeJet	TT11003	250	7.2%	1.0	Medium
Air Induction	AIXR11003	380	2.1%	0.8	Low
Air Induction Turbo TwinJet	TTI11003	550	< 1.0%	0.7	Very Low

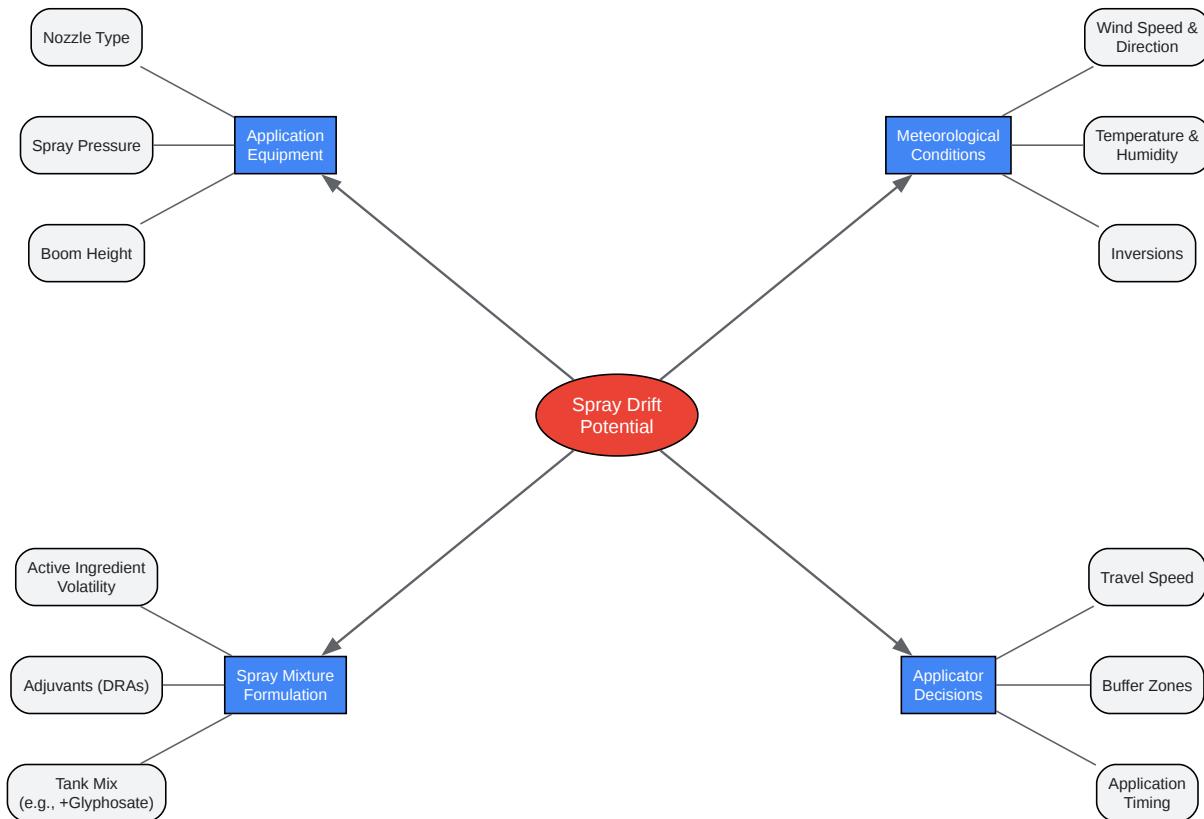
Note: Data are illustrative. Actual values must be determined experimentally as per Protocol 1.2.

Table 2: Summary of Best Management Practices for "Weedmaster" Application

Parameter	Recommendation	Rationale
Wind Speed	3 - 10 mph	Avoids unpredictable drift during calm conditions and excessive drift in high winds.[7] [24]
Temperature	< 80-85 °F	Minimizes vapor drift (volatility) and droplet evaporation.[6][24]
Temperature Inversion	DO NOT SPRAY	Prevents suspended droplets from traveling long distances. [3][24]
Boom Height	As low as possible for good coverage	Reduces droplet exposure to wind.[25]
Nozzle Type	Air Induction (AI) or other low-drift	Produces coarser droplets that are less likely to drift.[7]
Spray Pressure	Lower end of nozzle's recommended range	Creates larger droplets.[7]
Adjuvants	Use approved Drift Reduction Agent (DRA)	Increases droplet size.
Buffer Zones	Follow label; establish as needed	Allows droplets to settle before reaching sensitive areas.[24]

## Section 4: Visualizations

### Diagram 1: Key Factors Influencing Herbicide Spray Drift



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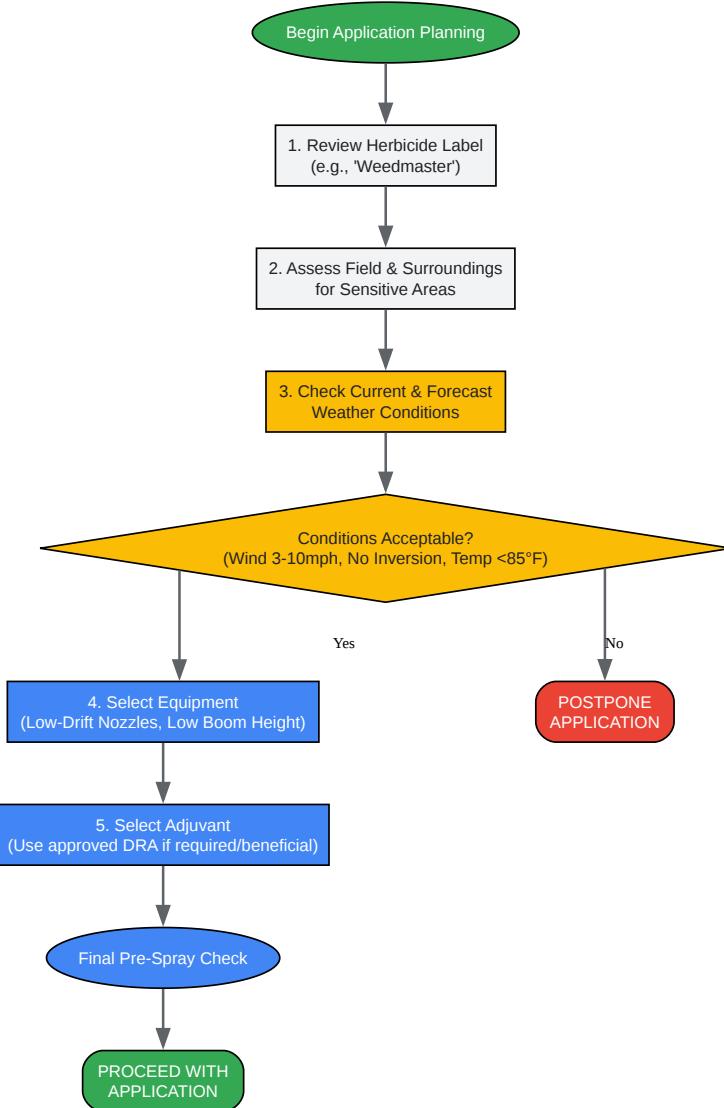
Caption: A diagram illustrating the interconnected factors that contribute to spray drift potential.

## Diagram 2: Experimental Workflow for a Field Drift Study

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Caption: A sequential workflow for conducting a field-based spray drift deposition study.

### Diagram 3: Decision Logic for Drift Mitigation Strategy

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Caption: A decision-making flowchart for selecting and implementing spray drift mitigation strategies.

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